

An In-depth Technical Guide to Solvent Yellow 93 (CAS 4702-90-3)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Solvent Yellow 93

Cat. No.: B069994

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Solvent Yellow 93**, a pyrazolone-based azomethine dye. The information is curated to be a valuable resource for professionals in research and development, offering detailed data on its chemical and physical properties, synthesis, analytical methods, and toxicological profile.

Core Chemical and Physical Properties

Solvent Yellow 93 is a greenish-yellow powder primarily used as a colorant in the plastics and textile industries.^{[1][2]} Its chemical structure and properties make it suitable for applications requiring high thermal stability and solubility in organic solvents.^[3]

Table 1: Chemical Identification of **Solvent Yellow 93**

Identifier	Value
CAS Number	4702-90-3[4]
Molecular Formula	C ₂₁ H ₁₈ N ₄ O ₂ [1]
Molecular Weight	358.39 g/mol
IUPAC Name	(4E)-5-methyl-4-[(3-methyl-5-oxo-1-phenyl-4H-pyrazol-4-yl)methylidene]-2-phenylpyrazol-3-one
Synonyms	C.I. 48160, Transparent Yellow 3G, Macrolex Yellow 3G
Chemical Class	Pyrazolone, Azomethine Dye

Table 2: Physical and Chemical Properties of **Solvent Yellow 93**

Property	Value
Physical State	Greenish-yellow powder
Melting Point	180-181°C
Boiling Point	556.2°C at 760 mmHg
Density	1.27 - 1.32 g/cm ³
Thermal Stability	>300°C in polystyrene
Light Fastness (in PS)	5-6 (on an 8-point scale)
Water Solubility	Insoluble

Table 3: Solubility of **Solvent Yellow 93** in Organic Solvents at 20°C

Solvent	Solubility (g/L)
Dichloromethane	190
Toluene	25
Acetone	8
Butyl Acetate	10
Ethanol	1

Synthesis and Manufacturing

The synthesis of **Solvent Yellow 93** is typically achieved through a diazotization and coupling reaction, a common method for producing azo and azomethine dyes. This process involves the conversion of a primary aromatic amine into a diazonium salt, which then reacts with a coupling component.

Experimental Protocol: General Synthesis of Pyrazolone-based Azo Dyes

This protocol is a generalized procedure based on the synthesis of similar pyrazolone azo dyes and can be adapted for the synthesis of **Solvent Yellow 93**.

1. Diazotization of the Aromatic Amine:

- An aromatic amine (e.g., an aniline derivative) is dissolved in an acidic solution (e.g., hydrochloric acid in water).
- The solution is cooled to 0-5°C in an ice bath.
- A solution of sodium nitrite in water is added dropwise while maintaining the low temperature to form the diazonium salt.

2. Preparation of the Coupling Component:

- A pyrazolone derivative (the coupling component) is dissolved in a suitable solvent, often in an alkaline solution to facilitate the coupling reaction.

3. Coupling Reaction:

- The freshly prepared diazonium salt solution is slowly added to the solution of the coupling component, with continuous stirring and temperature control.
- The coupling reaction leads to the formation of the azomethine dye, which often precipitates out of the solution.

4. Isolation and Purification:

- The precipitated dye is collected by filtration.
- The crude product is washed with water to remove any unreacted salts and acids.
- Further purification can be achieved by recrystallization from a suitable organic solvent to obtain the final product with high purity.

[Click to download full resolution via product page](#)

```
A[label="Aromatic Amine"]; B[label="Diazotization\n(NaNO2, HCl, 0-5°C)"]; C [label="Diazonium Salt"]; D [label="Pyrazolone Derivative\n(Coupling Component)"]; E [label="Coupling Reaction"]; F [label="Crude Solvent Yellow 93"]; G [label="Filtration and Washing"]; H [label="Purified Solvent Yellow 93"];
```

```
A -> B[arrowhead=vee, color="#4285F4"]; B -> C [arrowhead=vee, color="#4285F4"]; D -> E [arrowhead=vee, color="#EA4335"]; C -> E [arrowhead=vee, color="#4285F4"]; E -> F [arrowhead=vee, color="#34A853"]; F -> G [arrowhead=vee, color="#FBBC05"]; G -> H [arrowhead=vee, color="#34A853"]; }
```

Generalized Synthesis Workflow

Analytical Methodology

High-Performance Liquid Chromatography (HPLC) is a suitable method for the determination and quantification of **Solvent Yellow 93**. The following protocol is based on established methods for the analysis of similar solvent dyes.

Experimental Protocol: Quantification of Solvent Yellow 93 by HPLC

1. Instrumentation:

- HPLC system with a UV/Vis detector.
- Reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size).

2. Mobile Phase and Elution:

- An isocratic mobile phase consisting of a mixture of methanol and water (e.g., 90:10 v/v) can be effective.
- The flow rate is typically set at 1.0 mL/min.

3. Sample Preparation:

- A standard stock solution of **Solvent Yellow 93** is prepared in a suitable solvent like methanol.
- Working standards are prepared by serial dilution of the stock solution.
- Samples containing **Solvent Yellow 93** are dissolved in the mobile phase and filtered through a 0.45 µm syringe filter before injection.

4. Detection and Quantification:

- The UV/Vis detector is set to a wavelength where **Solvent Yellow 93** exhibits maximum absorbance.
- A calibration curve is constructed by plotting the peak area versus the concentration of the standard solutions.
- The concentration of **Solvent Yellow 93** in the samples is determined from the calibration curve.

[Click to download full resolution via product page](#)

```
A[label="Sample Preparation\n(Dissolution and Filtration)"];  
B[label="HPLC Injection"]; C [label="Separation on C18 Column"]; D  
[label="UV/Vis Detection"]; E [label="Data  
Acquisition\n(Chromatogram)"]; F [label="Peak Integration and  
Quantification"]; G [label="Concentration Determination"];
```

```
A -> B[arrowhead=vee, color="#4285F4"]; B -> C [arrowhead=vee,  
color="#EA4335"]; C -> D [arrowhead=vee, color="#FBBC05"]; D -> E  
[arrowhead=vee, color="#34A853"]; E -> F [arrowhead=vee,  
color="#4285F4"]; F -> G [arrowhead=vee, color="#EA4335"]; }
```

Analytical Workflow for Quantification

Toxicological Profile

The toxicological data for **Solvent Yellow 93** indicates potential hazards. It is reported to be harmful if swallowed and may cause irritation to the eyes, skin, and respiratory tract. Some safety data sheets also suggest a potential for reproductive toxicity. However, other sources classify it as not a hazardous substance. As with many azo dyes, there are concerns about their potential for mutagenicity and carcinogenicity.

Table 4: Summary of Toxicological Data for **Solvent Yellow 93**

Endpoint	Observation
Acute Oral Toxicity	Harmful if swallowed, may cause gastrointestinal irritation.
Skin Irritation	May cause skin irritation in sensitive individuals.
Eye Irritation	May cause eye irritation and inflammation.
Inhalation Toxicity	May cause irritation of the respiratory tract.
Mutagenicity	Mutagenicity data has been reported.
Carcinogenicity	Not listed as a carcinogen by ACGIH, IARC, NIOSH, NTP, or OSHA.
Reproductive Toxicity	Suspected of damaging fertility or the unborn child.

Experimental Protocol: In Vitro Cytotoxicity Assay (MTT Assay)

This protocol provides a general method for assessing the cytotoxicity of **Solvent Yellow 93** on a cell line in vitro.

1. Cell Culture and Seeding:

- A suitable cell line (e.g., human liver cells) is cultured in appropriate media.

- Cells are seeded into a 96-well plate at a predetermined density and allowed to adhere overnight.

2. Compound Exposure:

- **Solvent Yellow 93** is dissolved in a suitable solvent (e.g., DMSO) to prepare a stock solution.
- Serial dilutions of the stock solution are made in the cell culture medium.
- The culture medium in the wells is replaced with the medium containing different concentrations of **Solvent Yellow 93**. Control wells with vehicle only are included.
- The plate is incubated for a specified period (e.g., 24, 48, or 72 hours).

3. MTT Assay:

- After the incubation period, MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution is added to each well.
- The plate is incubated for a few hours, during which viable cells with active mitochondrial dehydrogenases will reduce the yellow MTT to purple formazan crystals.
- A solubilizing agent (e.g., DMSO or an acidic solution of sodium dodecyl sulfate) is added to dissolve the formazan crystals.

4. Data Analysis:

- The absorbance of each well is measured using a microplate reader at a wavelength of approximately 570 nm.
- Cell viability is expressed as a percentage of the control.
- The IC₅₀ value (the concentration of the compound that inhibits 50% of cell growth) is calculated.

[Click to download full resolution via product page](#)

A[label="Cell Seeding in 96-well Plate"]; B[label="Treatment with **Solvent Yellow 93**\n(Various Concentrations)"]; C [label="Incubation (24-72h)"]; D [label="Addition of MTT Reagent"]; E [label="Incubation (2-4h)"]; F [label="Solubilization of Formazan"]; G [label="Absorbance Measurement\n(~570 nm)"]; H [label="Calculation of Cell Viability and IC₅₀"];

```
A -> B[arrowhead=vee, color="#4285F4"]; B -> C [arrowhead=vee, color="#EA4335"]; C -> D [arrowhead=vee, color="#FBBC05"]; D -> E [arrowhead=vee, color="#34A853"]; E -> F [arrowhead=vee, color="#4285F4"]; F -> G [arrowhead=vee, color="#EA4335"]; G -> H [arrowhead=vee, color="#FBBC05"]; }
```

In Vitro Cytotoxicity Assessment Workflow

Biological Signaling and Mechanism of Action

As an industrial dye, **Solvent Yellow 93** is not designed for pharmacological activity, and there is no specific biological signaling pathway reported in the scientific literature for this compound. Its "mechanism of action" as a dye is based on its chemical structure, which allows it to absorb light in the visible spectrum and re-emit it, producing its characteristic yellow color.

For drug development professionals, the primary consideration regarding its biological effects would be its potential off-target toxicity. The toxicological data suggests that at a cellular level, it may interfere with basic cellular processes, leading to cytotoxicity. The reported potential for reproductive toxicity warrants further investigation into its effects on developmental pathways if exposure is a concern.

Applications

The primary applications of **Solvent Yellow 93** are in the coloring of various plastics and fibers due to its excellent heat resistance and solubility in organic matrices.

- **Plastics:** It is widely used to color plastics such as polystyrene (PS), acrylonitrile butadiene styrene (ABS), polycarbonate (PC), and polyethylene terephthalate (PET).
- **Fibers:** It is used for the protoplasmic coloring of polyester fibers and in the manufacturing of polyester masterbatches.
- **Other Uses:** It may also be used in the formulation of some inks and coatings.

Conclusion

Solvent Yellow 93 is a well-characterized industrial dye with specific applications in the materials science field. For researchers and professionals in drug development, it is important

to be aware of its chemical properties and toxicological profile, particularly if there is a potential for human exposure. The lack of data on specific biological signaling pathways underscores its intended use as a colorant rather than a bioactive compound. The provided experimental protocols offer a starting point for the synthesis, analysis, and toxicological assessment of this and similar compounds.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. China Solvent Yellow 93 Manufacturers, Suppliers, Factory - Free Sample - COLOR BLOOM [colorbloomdyes.com]
- 3. Solvent Yellow 93 | High-Purity Research Dye [benchchem.com]
- 4. Solvent Yellow 93 | 4702-90-3 [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Solvent Yellow 93 (CAS 4702-90-3)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b069994#solvent-yellow-93-cas-number-4702-90-3]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com